

# Technical Guide: Physicochemical Properties of 3-Bromo-5-fluorobenzyl bromide

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## Compound of Interest

Compound Name: 3-Bromo-5-fluorobenzyl bromide

Cat. No.: B1343359

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This technical guide provides a comprehensive overview of the melting and boiling points of **3-Bromo-5-fluorobenzyl bromide** (CAS No. 216755-57-6), a key intermediate in pharmaceutical and chemical research. This document outlines the physicochemical data, detailed experimental protocols for their determination, and essential safety precautions.

## Core Physicochemical Data

The accurate determination of melting and boiling points is fundamental for the characterization and quality control of chemical compounds. The following table summarizes the key physical properties of **3-Bromo-5-fluorobenzyl bromide**.

Property	Value
Melting Point	47 °C
Boiling Point	251 °C
Molecular Formula	C <sub>7</sub> H <sub>5</sub> Br <sub>2</sub> F
Molecular Weight	267.92 g/mol

## Experimental Protocols

The following sections detail the methodologies for the experimental determination of the melting and boiling points of **3-Bromo-5-fluorobenzyl bromide**. These protocols are based on standard laboratory practices and incorporate specific safety measures due to the hazardous nature of the compound.

## Safety Precautions

Hazard Warning: **3-Bromo-5-fluorobenzyl bromide** is classified as a corrosive substance that causes severe skin burns and eye damage.<sup>[1]</sup> It may also cause respiratory irritation.<sup>[1]</sup>

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles and a face shield are mandatory.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene).
- Skin and Body Protection: A lab coat and appropriate protective clothing must be worn.
- Respiratory Protection: Work in a well-ventilated fume hood. If the substance is handled outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.

Handling and Storage:

- Handle the compound in a well-ventilated area, preferably a chemical fume hood.
- Avoid inhalation of dust, fumes, gas, mist, vapors, or spray.
- Prevent contact with skin and eyes.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.

## Melting Point Determination

The melting point is determined as the temperature range over which the solid-to-liquid phase transition occurs.

Apparatus:

- Melting point apparatus (e.g., Thiele tube with oil bath or a digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula
- Mortar and pestle

Procedure:

- Sample Preparation: Place a small amount of **3-Bromo-5-fluorobenzyl bromide** into a mortar and gently grind it into a fine powder. This ensures uniform packing in the capillary tube.
- Capillary Tube Packing: Press the open end of a capillary tube into the powdered sample. A small amount of the solid will be forced into the tube. Tap the sealed end of the capillary tube on a hard surface to pack the solid down. Repeat until the packed sample is approximately 2-3 mm high.
- Apparatus Setup:
  - Thiele Tube Method: Secure the capillary tube to a thermometer with a rubber band or wire, ensuring the sample is level with the thermometer bulb. Immerse the thermometer and attached capillary tube in the oil bath of the Thiele tube.
  - Digital Apparatus: Insert the capillary tube into the designated slot in the melting point apparatus.
- Heating: Begin heating the apparatus. The temperature should be raised rapidly at first to about 15-20 °C below the expected melting point (47 °C). Then, decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.
- Observation and Recording: Carefully observe the sample. Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample has melted into a clear liquid (T2). The melting point is reported as the range T1-T2.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube (e.g., a fusion tube)
- Capillary tube (sealed at one end)
- Thiele tube or other heating bath (e.g., aluminum block)
- Thermometer (calibrated)
- Beaker

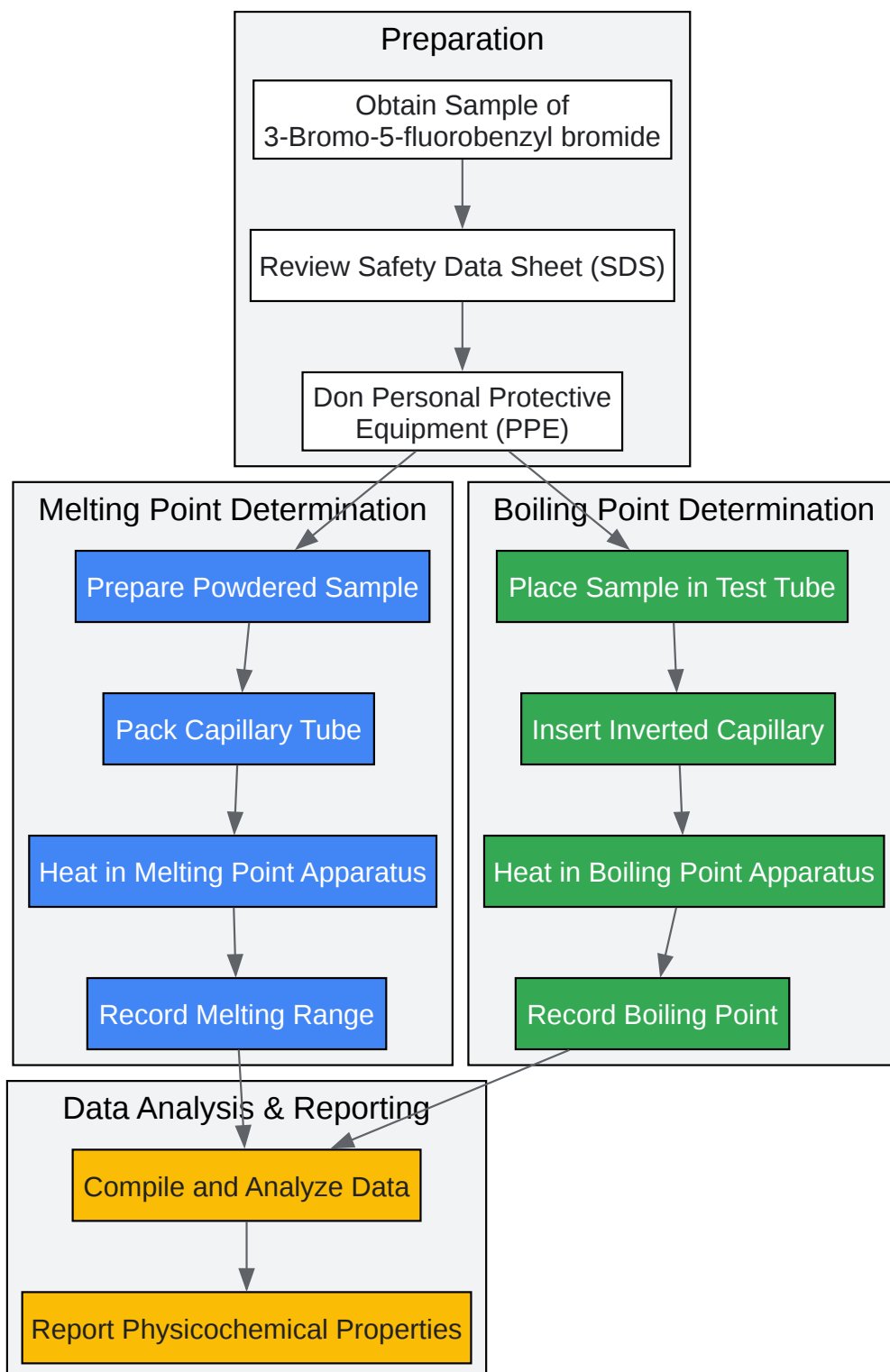
Procedure:

- **Sample Preparation:** Place a small amount (approximately 0.5-1 mL) of **3-Bromo-5-fluorobenzyl bromide** into the small test tube.
- **Capillary Inversion:** Place the capillary tube, sealed end up, into the test tube containing the sample.
- **Apparatus Setup:** Attach the test tube to the thermometer so that the sample is level with the thermometer bulb. Clamp the assembly and immerse it in the heating bath (Thiele tube or aluminum block). The heating liquid should be above the level of the sample in the test tube but below the opening of the test tube.
- **Heating:** Heat the apparatus gently. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- **Observation and Recording:** Continue heating until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube. At this point, stop heating. The liquid will begin to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube. Record this temperature.

## Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental determination of the physicochemical properties of **3-Bromo-5-fluorobenzyl bromide**.

## Workflow for Physicochemical Characterization



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Caption: Experimental workflow for determining the melting and boiling points.

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## References

- 1. synquestlabs.com [synquestlabs.com]
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